

A Comprehensive Technical Guide to Mono-Methyl Adipate

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Compound of Interest

Compound Name: Methyl adipate

Cat. No.: B8814857

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CAS Number: 627-91-8

Synonyms: Adipic acid monomethyl ester, Methyl hydrogen adipate, 6-Methoxy-6-oxohexanoic acid

This technical guide provides a detailed overview of mono-**methyl adipate**, a dicarboxylic acid monoester utilized as a synthetic intermediate in various chemical applications.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development and other scientific fields who require in-depth knowledge of this compound's properties, synthesis, and safety considerations.

Chemical and Physical Properties

Mono-**methyl adipate** is a colorless liquid at room temperature.^[3] Its key physical and chemical properties are summarized in the tables below, compiled from various safety data sheets and chemical databases.

Table 1: General Properties of Mono-**Methyl Adipate**

Property	Value	Source(s)
CAS Number	627-91-8	[4] [5] [6] [7]
Molecular Formula	C ₇ H ₁₂ O ₄	[8] [9]
Molecular Weight	160.17 g/mol	[7] [8]
Appearance	Colorless liquid	[3]
Synonyms	Adipic acid monomethyl ester, Monomethyl adipate	[3] [4] [7]

Table 2: Physical Properties of Mono-Methyl Adipate

Property	Value	Source(s)
Melting Point	7-9 °C (lit.)	[1] [6] [7]
Boiling Point	162 °C / 10 mmHg (lit.)	[1] [6] [7]
Density	1.081 g/mL at 25 °C (lit.)	[1] [6] [7]
Refractive Index	n ₂₀ /D 1.441 (lit.)	[7]
Flash Point	> 109 °C (> 228.20 °F)	[3]
Solubility	Not miscible or difficult to mix with water.	[1] [9]

Safety Data Sheet (SDS) Summary

A comprehensive review of available Safety Data Sheets (SDS) provides crucial information for the safe handling, storage, and disposal of mono-methyl adipate.

Hazard Identification

According to most suppliers, mono-methyl adipate is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS).[\[6\]](#) However, some sources indicate that it may cause skin and eye irritation, as well as respiratory and digestive tract irritation.[\[3\]](#) The toxicological properties of this material have not been fully investigated.[\[3\]](#)[\[6\]](#)

First Aid Measures

Standard first aid measures are recommended in case of exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[3]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[3]
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[3]

In all cases of significant exposure or if symptoms persist, it is crucial to seek medical attention.
[3]

Handling and Storage

- Handling: Use with adequate ventilation and avoid contact with eyes, skin, and clothing. Keep away from heat, sparks, and flame. Avoid ingestion and inhalation.[3]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances such as oxidizing agents.[3]

Table 3: Personal Protective Equipment (PPE) Recommendations

Protection Type	Recommendation	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	[5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[5][6]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.	[5]

Toxicological Information

The toxicological properties of mono-**methyl adipate** have not been thoroughly investigated.[3] [6] No specific LD50 or LC50 data for mono-**methyl adipate** is readily available in the reviewed literature. One report notes that for the related compound dibutyl adipate (DBA), animal data were sufficient to conclude that it is not acutely toxic following dermal exposure; however, data were insufficient to determine its acute toxicity following oral or inhalation exposures.[10] Researchers should handle mono-**methyl adipate** with the care appropriate for a chemical with unknown toxicological properties.

Experimental Protocols

Synthesis of Mono-Methyl Adipate

Mono-**methyl adipate** can be synthesized via the esterification of adipic acid with methanol. One documented method involves the use of a macroporous cation exchange resin as a catalyst in a toluene solvent.

Detailed Methodology:

- **Resin Pre-treatment:** A macroporous cation exchange resin is successively immersed in an acid solution, followed by an alkali solution, and then again in an acid solution. The resin is then washed with water until a neutral pH is achieved. The surface moisture is removed by filtration.[\[11\]](#)
- **Esterification:** Adipic acid and the pre-treated resin are added to toluene. Methanol is then added dropwise to the mixture to initiate the esterification reaction.[\[11\]](#)
- **Separation and Purification:** After the reaction is complete, the resin is separated by hot filtration. The toluene solution is cooled to allow any unreacted adipic acid to precipitate, which is then removed by filtration. The resulting toluene solution containing mono-**methyl adipate** is washed to remove any acidic byproducts.[\[11\]](#)
- **Product Isolation:** The toluene is removed via reduced pressure condensation. The final product, mono-**methyl adipate**, is obtained by distillation.[\[11\]](#)

Another reported synthesis involves the reaction of adipic acid (5 mmol) with methanol (10 ml), yielding mono-**methyl adipate**.[\[12\]](#)

Visualizations

The following diagrams illustrate key logical and experimental workflows related to mono-**methyl adipate**.

Figure 1: Spill Response Workflow for Mono-Methyl Adipate

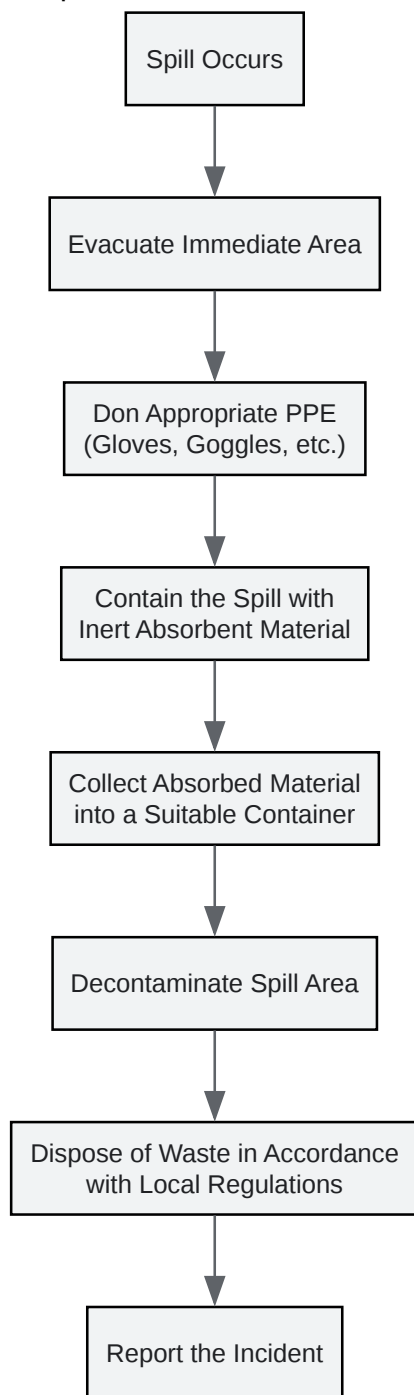
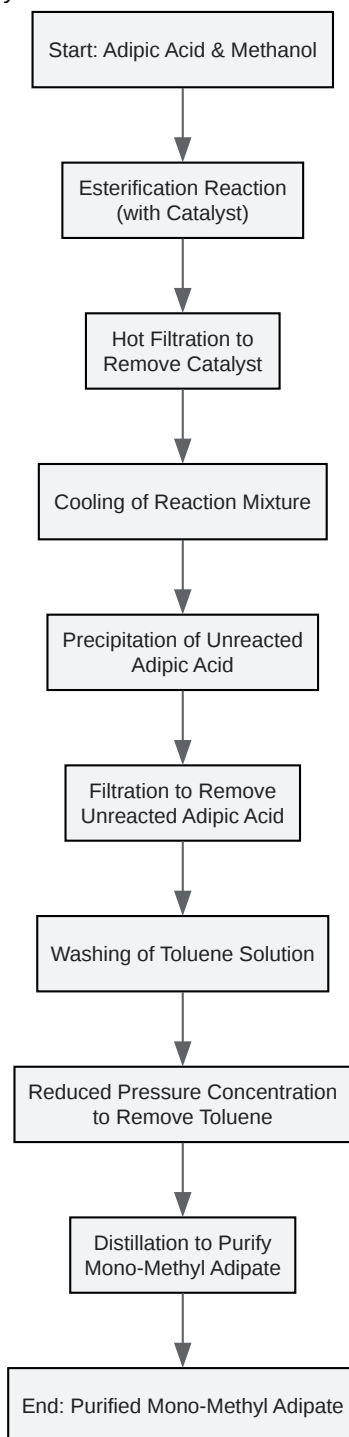


Figure 2: Synthesis Workflow for Mono-Methyl Adipate

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